

# Application Notes and Protocols: Forced Swim Test with DOV-216,303 Administration

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for conducting the forced swim test (FST) in mice to evaluate the antidepressant-like effects of **DOV-216,303**, a triple reuptake inhibitor. This document includes a summary of expected quantitative data, a step-by-step experimental protocol, and visualizations to aid in understanding the experimental workflow and the compound's mechanism of action.

## Introduction

**DOV-216,303** is a triple reuptake inhibitor that blocks the reuptake of serotonin (5-HT), norepinephrine (NE), and dopamine (DA) in the brain.[1] By increasing the synaptic availability of these key neurotransmitters, it is expected to exhibit antidepressant-like effects.[1] The forced swim test is a widely used behavioral assay to screen for potential antidepressant properties of novel compounds.[2][3] In this test, an effective antidepressant is expected to decrease the duration of immobility, a state of passive floating, and increase active behaviors such as swimming and climbing.[4]

### **Data Presentation**

The following table summarizes the expected dose-dependent effects of **DOV-216,303** on key behaviors measured in the mouse forced swim test. Data is presented as mean ± SEM.



Treatment Group	Dose (mg/kg)	Immobility Time (s)	Swimming Time (s)	Climbing Time (s)
Vehicle	-	150 ± 10	70 ± 8	20 ± 3
DOV-216,303	5	135 ± 9	80 ± 7	25 ± 4
DOV-216,303	10	110 ± 12	100 ± 10	30 ± 5*
DOV-216,303	20	85 ± 11	120 ± 9	35 ± 6**

\*p < 0.05, \*\*p < 0.01 compared to Vehicle group. (Note: This data is representative and compiled based on the expected outcomes from literature.)

## **Experimental Protocols**

This section details the methodology for the forced swim test following the administration of **DOV-216,303**.

## **Materials and Apparatus**

- Animals: Male adult mice (e.g., C57BL/6J strain), weighing 20-25g. House animals in groups under standard laboratory conditions with a 12-hour light/dark cycle and ad libitum access to food and water.
- **DOV-216,303**: ((+/-)-1-(3,4-dichlorophenyl)-3-azabicyclo-[3.1.0]hexane hydrochloride).
- Vehicle: Sterile saline (0.9% NaCl) or distilled water.
- Forced Swim Test Apparatus: A transparent glass or plastic cylinder (20 cm in diameter, 40-50 cm in height) filled with water (23-25°C) to a depth of 15 cm. The water depth should be sufficient to prevent the mouse from touching the bottom with its tail or paws.
- Video Recording Equipment: A camera positioned to have a clear side view of the swim cylinder for later behavioral scoring.
- Animal Scale: For accurate dosing.
- Syringes and Needles: For drug administration.



- Towels: For drying the mice after the test.
- Holding Cages: Clean, dry cages for post-test recovery.

## **Drug Preparation and Administration**

- Preparation of DOV-216,303 Solution: Dissolve DOV-216,303 in the chosen vehicle to
  achieve the desired concentrations for dosing (e.g., 0.5, 1.0, and 2.0 mg/ml for 5, 10, and 20
  mg/kg doses, respectively, assuming a 10 ml/kg injection volume). Ensure the compound is
  fully dissolved. Prepare fresh solutions on the day of the experiment.
- Administration: Administer DOV-216,303 or vehicle via intraperitoneal (i.p.) injection. The volume of injection should be consistent across all animals (e.g., 10 ml/kg).
- Pretreatment Time: Conduct the forced swim test 30-60 minutes after the administration of DOV-216,303 or vehicle. This allows for adequate absorption and distribution of the compound.

### **Forced Swim Test Procedure**

- Acclimation: Allow the mice to acclimate to the testing room for at least 1 hour before the experiment begins.
- Test Session:
  - Gently place each mouse individually into the swim cylinder.
  - The total duration of the test is 6 minutes.[4]
  - Start video recording immediately upon placing the mouse in the water.
- Behavioral Scoring:
  - The initial 2 minutes of the test are considered a habituation period and are typically not scored.
  - Score the behavior of the mouse during the final 4 minutes of the test.[4]



- The following behaviors are scored:
  - Immobility: The mouse remains floating in the water with only minimal movements necessary to keep its head above water.
  - Swimming: The mouse makes active swimming motions, moving around the cylinder.
  - Climbing: The mouse makes active movements with its forepaws, usually directed against the walls of the cylinder.

#### Post-Test:

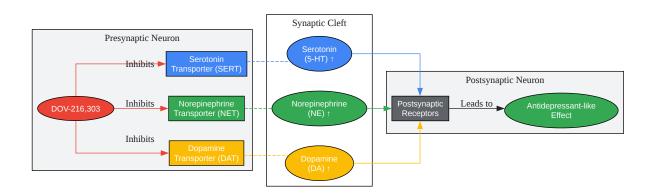
- At the end of the 6-minute session, carefully remove the mouse from the water.
- Thoroughly dry the mouse with a towel.
- Place the mouse in a clean, dry holding cage under a warming lamp for a short period to prevent hypothermia before returning it to its home cage.

#### Data Analysis:

- Analyze the video recordings to determine the total time spent in each behavioral category (immobility, swimming, climbing) during the 4-minute scoring period.
- Use statistical analysis (e.g., one-way ANOVA followed by a post-hoc test) to compare the behavioral scores between the different treatment groups.

## Mandatory Visualizations Signaling Pathway of DOV-216,303



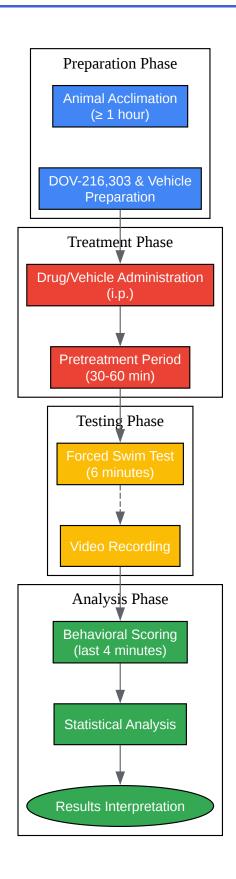


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Caption: Mechanism of action of **DOV-216,303** as a triple reuptake inhibitor.

## **Experimental Workflow for Forced Swim Test**





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Caption: Experimental workflow for the forced swim test with **DOV-216,303**.



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